

Environmental Fate and Degradation of o-Chlorophenyl diphenyl phosphate: A Technical Guide

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Compound of Interest

Compound Name: *o*-Chlorophenyl diphenyl phosphate

Cat. No.: B228908

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Abstract

This technical guide provides a comprehensive overview of the current understanding of the environmental fate and degradation of **o-Chlorophenyl diphenyl phosphate** (o-CPDP). Due to the limited availability of experimental data for o-CPDP, this guide incorporates data from structurally analogous organophosphate esters, primarily triphenyl phosphate (TPP) and cresyl diphenyl phosphate, to predict its environmental behavior. The guide covers the key processes of hydrolysis, photolysis, and biodegradation, and includes detailed experimental protocols for assessing these degradation pathways. Physicochemical properties and their influence on environmental partitioning and bioaccumulation potential are also discussed. All quantitative data are presented in structured tables for comparative analysis, and key processes are visualized using diagrams. This document is intended to be a valuable resource for researchers and professionals involved in the environmental risk assessment of this compound.

Introduction

o-Chlorophenyl diphenyl phosphate (o-CPDP) is an organophosphate ester that may be used as a flame retardant and plasticizer. As with many compounds in this class, its potential release into the environment raises concerns about its persistence, mobility, and ultimate fate.

Understanding the degradation pathways and environmental partitioning of o-CPDP is crucial for a thorough environmental risk assessment. This guide synthesizes available information and provides methodologies for further investigation.

Physicochemical Properties

The environmental fate of a chemical is largely governed by its physicochemical properties. These properties influence its distribution in different environmental compartments (water, soil, air, biota).

Property	Value	Source/Method
Molecular Formula	C ₁₈ H ₁₄ ClO ₄ P	-
Molecular Weight	360.73 g/mol	-
logP (Octanol-Water Partition Coefficient)	5.985	Crippen Calculated Property[1]
Water Solubility (logS)	-7.82 (mol/L)	Crippen Calculated Property[1]
Vapor Pressure	Not available	-
Henry's Law Constant	Not available	-

Environmental Degradation Pathways

The primary degradation pathways for organic chemicals in the environment are hydrolysis, photolysis, and biodegradation.

Hydrolysis

Hydrolysis is a chemical reaction in which a molecule is cleaved into two parts by the addition of a water molecule. For organophosphate esters, the ester bond is susceptible to hydrolysis, leading to the formation of diphenyl phosphate and o-chlorophenol. The rate of hydrolysis is often pH-dependent.

While specific data for o-CPDP is unavailable, data for the analogous compound triphenyl phosphate (TPP) suggests that hydrolysis is more rapid under alkaline conditions.[2]

Analogous Data: Hydrolysis of Triphenyl Phosphate (TPP)

pH	Half-life ($t_{1/2}$)	Temperature (°C)	Reference
5	>28 days	25	OECD SIDS, 2002[2]
7	19 days	25	OECD SIDS, 2002[2]
9	3 days	25	OECD SIDS, 2002[2]

Photolysis

Photolysis is the degradation of a molecule by light. Direct photolysis occurs when the molecule itself absorbs light, while indirect photolysis involves other light-absorbing species that generate reactive intermediates which then degrade the molecule of interest.

Organophosphate esters that do not absorb light at wavelengths greater than 290 nm are not expected to undergo significant direct photolysis in the environment.[2]

The atmospheric photooxidation half-life for the analogous cresyl diphenyl phosphate is estimated to be 32.1 hours, assuming reaction with hydroxyl radicals.

Biodegradation

Biodegradation is the breakdown of organic matter by microorganisms. It is a key process in the removal of many organic pollutants from the environment. Organophosphate esters can be biodegraded under both aerobic and anaerobic conditions. The initial step in the biodegradation of aryl phosphates is often the hydrolysis of the ester linkage.

Data for TPP indicates that it is readily biodegradable under aerobic conditions.[2]

Analogous Data: Biodegradation of Triphenyl Phosphate (TPP)

Condition	Degradation	Timeframe	Test System	Reference
Aerobic	90%	28 days	Ready Biodegradability Test (OECD 301C)	OECD SIDS, 2002[2]
Anaerobic	31.1% (primary)	3 days	River Sediment	OECD SIDS, 2002[2]

Environmental Partitioning

The distribution of o-CPDP in the environment will be dictated by its partitioning behavior between water, soil/sediment, and air.

Soil and Sediment Sorption

The tendency of a chemical to adsorb to soil and sediment is described by the soil adsorption coefficient (Koc).[3] A high Koc value indicates that the chemical is likely to be immobile in soil and partition to sediment in aquatic systems.[3] The high calculated logP of o-CPDP (5.985) suggests a high potential for sorption to soil and sediment organic carbon.[1] For the analogous TPP, the log Koc is greater than 3.3 (Koc >2000), indicating it will be immobile in soil.[4]

Bioaccumulation

Bioaccumulation is the process by which a chemical is taken up by an organism from the environment through all routes of exposure. The bioconcentration factor (BCF) is a measure of the extent of chemical accumulation in an organism from water.[5] Chemicals with a high logP are often more likely to bioaccumulate. The high logP of o-CPDP suggests a potential for bioaccumulation.

Experimental Protocols

Detailed and standardized experimental protocols are essential for generating reliable data on the environmental fate and degradation of chemicals.

Hydrolysis Testing

Objective: To determine the rate of hydrolysis of o-CPDP as a function of pH.

Methodology (based on OECD Guideline 111):

- Preparation of Solutions: Prepare sterile aqueous buffer solutions at pH 4, 7, and 9.
- Test Substance Addition: Add a stock solution of o-CPDP in a water-miscible solvent to the buffer solutions to achieve a final concentration that is less than half of its water solubility and allows for analytical detection.
- Incubation: Incubate the test solutions in the dark at a constant temperature (e.g., 25°C).
- Sampling: At appropriate time intervals, collect replicate samples from each test solution.
- Analysis: Analyze the concentration of o-CPDP and its primary hydrolysis products (diphenyl phosphate and o-chlorophenol) using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Data Analysis: Determine the rate constants and half-lives for the hydrolysis of o-CPDP at each pH.

Photolysis Testing

Objective: To determine the rate of direct photolysis of o-CPDP in water.

Methodology (based on OECD Guideline 316):

- UV-Visible Absorption Spectrum: Determine the UV-visible absorption spectrum of o-CPDP in purified water to identify if it absorbs light at wavelengths >290 nm.
- Preparation of Test Solutions: Prepare a sterile, buffered aqueous solution of o-CPDP.
- Irradiation: Irradiate the test solution with a light source that simulates natural sunlight (e.g., a xenon arc lamp). Maintain a constant temperature.
- Dark Control: Prepare a dark control by wrapping a test vessel in aluminum foil and incubating it under the same conditions as the irradiated samples.

- **Sampling:** At various time points, take samples from both the irradiated and dark control solutions.
- **Analysis:** Analyze the concentration of o-CPDP in all samples.
- **Data Analysis:** Calculate the first-order rate constant and the half-life of direct photolysis. The quantum yield can also be determined if the light intensity is measured.

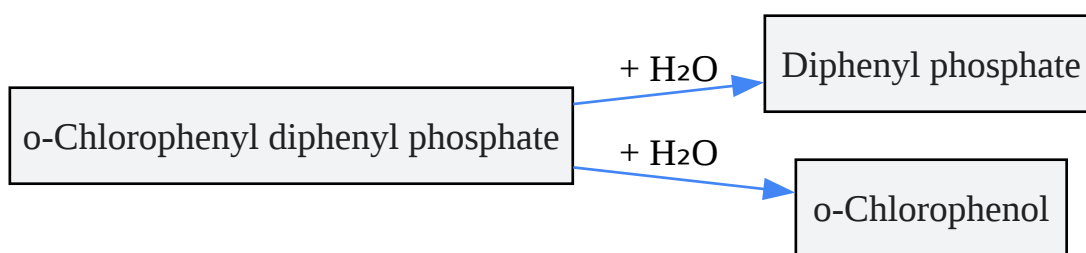
Biodegradation Testing

Objective: To assess the ready biodegradability of o-CPDP in an aerobic aqueous medium.

Methodology (based on OECD Guideline 301B - CO₂ Evolution Test):

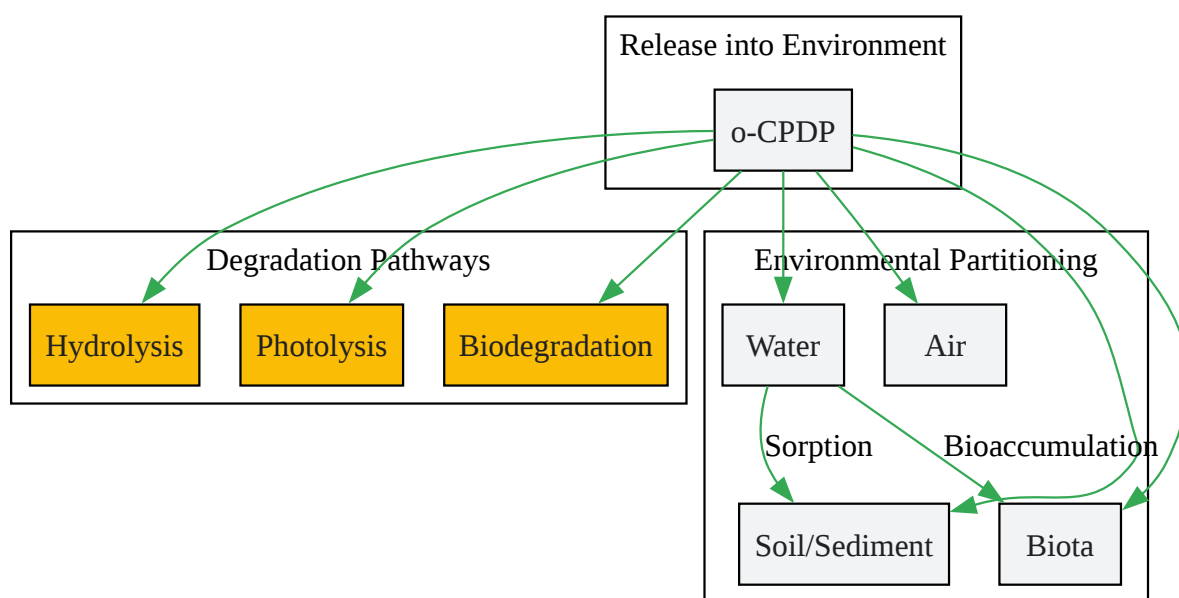
- **Inoculum:** Use activated sludge from a domestic wastewater treatment plant as the microbial inoculum.
- **Test Medium:** Prepare a mineral salts medium containing the inoculum and o-CPDP as the sole source of organic carbon.
- **Test Setup:** Set up replicate test flasks containing the test medium and a control flask without the test substance. Aerate the flasks with CO₂-free air.
- **CO₂ Trapping:** Pass the effluent air from each flask through a CO₂-absorbing solution (e.g., barium hydroxide or sodium hydroxide).
- **Incubation:** Incubate the flasks in the dark at a constant temperature (e.g., 20-25°C) for 28 days.
- **Analysis:** Measure the amount of CO₂ produced in each flask at regular intervals by titrating the remaining hydroxide in the absorption solution.
- **Data Analysis:** Calculate the percentage of biodegradation by comparing the amount of CO₂ produced from the test substance to its theoretical maximum.

Visualizations



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Caption: Hydrolysis of **o-Chlorophenyl diphenyl phosphate**.



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Caption: Environmental fate workflow for **o-CPDP**.

Conclusion

The environmental fate of **o-Chlorophenyl diphenyl phosphate** is predicted to be influenced by its high lipophilicity, leading to significant partitioning to soil, sediment, and potentially biota. While specific experimental data for **o-CPDP** is lacking, information from analogous organophosphate esters suggests that it will likely undergo hydrolysis, particularly under

alkaline conditions, and will be susceptible to biodegradation. Direct photolysis is expected to be a minor degradation pathway. The experimental protocols provided in this guide offer a framework for generating the necessary data to perform a comprehensive environmental risk assessment for this compound. Further research is crucial to definitively characterize the environmental behavior of o-CPDP.

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